

An In-depth Technical Guide to the Safe Handling of Deltamethrin-d5

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Compound of Interest

Compound Name: Deltamethrin-d5

Cat. No.: B15553133

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Deltamethrin-d5**, a deuterated analog of the synthetic pyrethroid insecticide Deltamethrin. While this document focuses on the deuterated form, the safety protocols are based on the well-established data for Deltamethrin, as the isotopic labeling is not expected to significantly alter its toxicological properties. This information is critical for ensuring a safe laboratory environment for all personnel.

Hazard Identification and Classification

Deltamethrin is classified as a hazardous substance.^[1] Formulations can be flammable and harmful if swallowed, inhaled, or in contact with skin.^{[2][3]} It is a neurotoxin that can cause tingling, burning, and numbness on skin contact.^{[1][4]}

GHS Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.

- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.
- H372: Causes damage to organs (Central nervous system, Immune system) through prolonged or repeated exposure if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

Quantitative Data Summary

The following tables summarize the key quantitative data for Deltamethrin.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₂₂ H ₁₄ Br ₂ D ₅ NO ₃	
Formula Weight	510.2 g/mol	
Appearance	Colorless or white to light beige crystals/powder	
Odor	Odorless	
Water Solubility	<0.002 mg/L at 25 °C	
Stability	Stable for at least 4 years when stored at -20°C	

Table 2: Toxicological Data

Test	Species	Route	Value	Reference
LD ₅₀	Rat (female)	Oral	30 mg/kg bw	
LD ₅₀	Rat (male)	Oral	50 mg/kg bw	
LD ₅₀	Rabbit	Dermal	>2000 mg/kg	
LC ₅₀ (4-hour)	Rat	Inhalation	2.2 mg/L	

Table 3: Occupational Exposure Limits

Organization	Limit	Value	Reference
JMPR (2000)	ADI	0.01 mg/kg bw/day	
USEPA	aRfD	0.015 mg/kg bw/day	

ADI: Acceptable Daily Intake; aRfD: Acute Reference Dose

Experimental Protocols: Safe Handling and Emergency Procedures

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Deltamethrin-d5** to determine the appropriate PPE. The following is a general guideline:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., PVC, nitrile rubber). Ensure to avoid all possible skin contact when removing gloves.
- **Body Protection:** A lab coat or chemical-resistant apron should be worn. For larger quantities or risk of splashing, chemical-resistant coveralls may be necessary.

- Respiratory Protection: If working with powders or creating aerosols, use a respirator with a particulate filter. Work in a well-ventilated area, preferably a chemical fume hood.

3.2. Handling and Storage

- Handling:
 - Read and understand all safety precautions before handling.
 - Handle in a well-ventilated area or in a fume hood to minimize inhalation exposure.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the work area.
 - Use non-sparking tools and take precautionary measures against static discharges.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in the original, tightly closed container in a cool, dry, and well-ventilated place.
 - Store locked up and away from food and drink.
 - **Deltamethrin-d5** is stable for at least four years when stored at -20°C.

3.3. Spill and Leak Procedures

- Minor Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation. A HEPA-type vacuum cleaner is recommended.

- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area with a suitable detergent and water, and collect the contaminated water for disposal.
- Major Spills:
 - Evacuate the area immediately and move upwind.
 - Alert emergency responders.
 - Prevent the spill from entering drains or waterways.

3.4. First Aid Measures

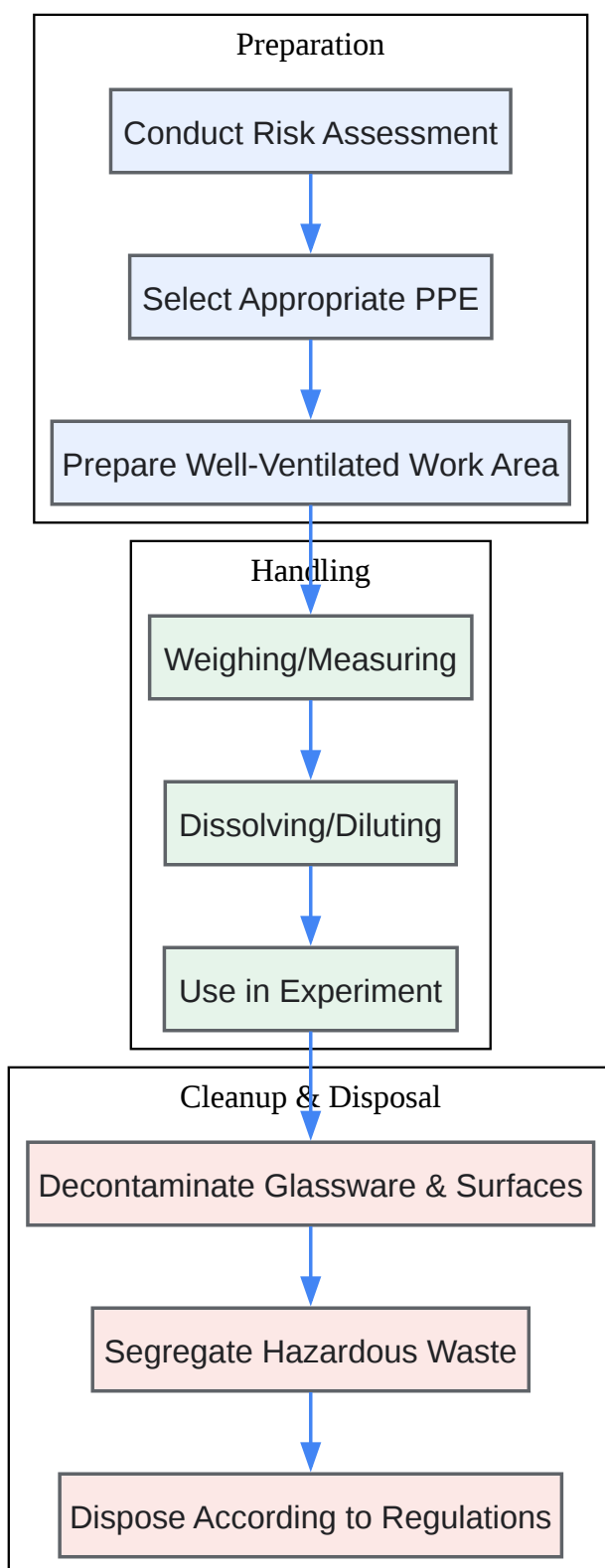
- General Advice: In case of accident or if you feel unwell, seek immediate medical advice and show the safety data sheet.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Get medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Get immediate medical attention.
- Ingestion: DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

3.5. Disposal

Dispose of **Deltamethrin-d5** and its containers in accordance with local, state, and federal regulations. This material is very toxic to aquatic life, so prevent release to the environment.

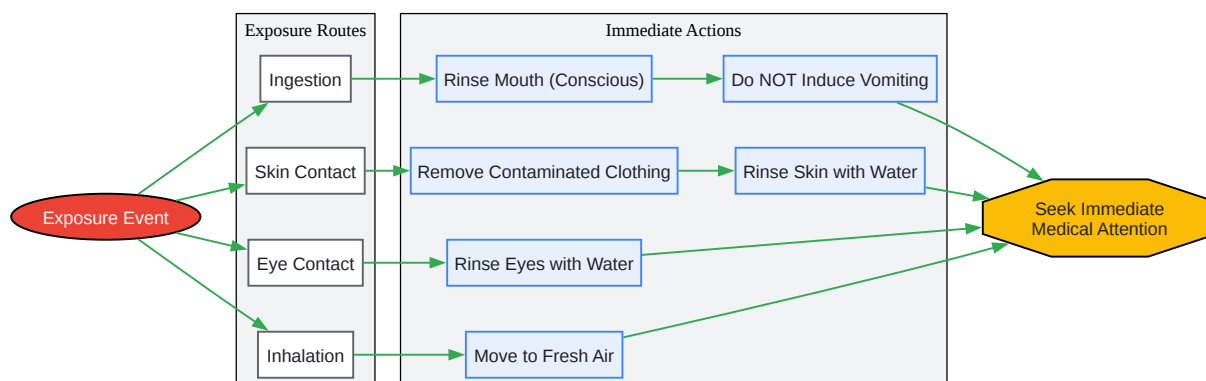
Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **Deltamethrin-d5**.



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Caption: Workflow for the safe handling of **Deltamethrin-d5**.



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Caption: First aid response to **Deltamethrin-d5** exposure.

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